

# OM-1700: A Technical Guide to Solubility and Stability

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: OM-1700  
Cat. No.: B10821564

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known solubility and stability characteristics of **OM-1700**, a potent and selective 1,2,4-triazole-based tankyrase inhibitor. The information presented herein is intended to support researchers, scientists, and drug development professionals in their work with this compound.

## Core Physicochemical Properties

**OM-1700** has been developed as a tankyrase inhibitor with favorable absorption, distribution, metabolism, and excretion (ADME) properties. The optimization of this compound from earlier leads aimed to address liabilities such as solubility and atropisomerism.

## Solubility Characteristics

Limited quantitative solubility data for **OM-1700** is available in the public domain. The primary data point comes from a kinetic solubility assay.

Table 1: Quantitative Solubility Data for **OM-1700**

| Parameter          | Solvent/Medium | Value        |
|--------------------|----------------|--------------|
| Kinetic Solubility | PBS (pH 7.4)   | 95.7 $\mu$ M |

## Experimental Protocol: Kinetic Solubility Assay (Turbidimetric Method)

While the specific protocol used for the published **OM-1700** data is not detailed, a general high-throughput kinetic solubility assay using a turbidimetric method, similar to protocols offered by contract research organizations like Cyprotex, is described below. This method provides a rapid assessment of a compound's solubility under kinetic conditions.

Objective: To determine the kinetic solubility of a test compound in an aqueous buffer by measuring the turbidity that results from precipitation.

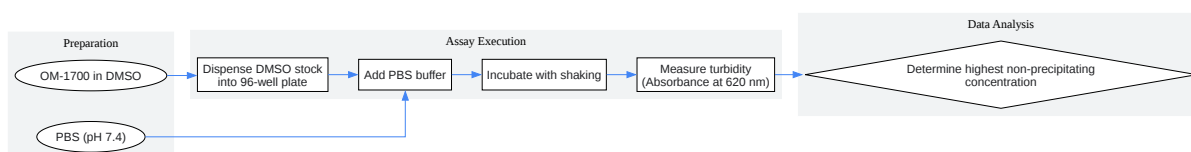
Materials:

- Test compound (**OM-1700**) stock solution in dimethyl sulfoxide (DMSO)
- Phosphate-buffered saline (PBS), pH 7.4
- 96-well microtiter plates
- Plate reader capable of measuring absorbance at 620 nm (turbidity)
- Automated liquid handling system

Methodology:

- A stock solution of the test compound is prepared in DMSO at a high concentration (e.g., 10 mM).
- A series of dilutions of the stock solution are prepared in DMSO.
- Small aliquots of the DMSO solutions are added to the wells of a microtiter plate.

- Aqueous buffer (PBS, pH 7.4) is added to each well to achieve the final desired compound concentrations. The final DMSO concentration is typically kept low (e.g., 1-2%) to minimize its effect on solubility.
- The plate is incubated at a controlled temperature (e.g., room temperature or 37°C) for a set period (e.g., 1-2 hours) with gentle shaking to allow for precipitation to occur.
- The turbidity of each well is measured by determining the absorbance at 620 nm using a plate reader.
- The solubility is estimated as the highest concentration of the compound that does not result in a significant increase in turbidity compared to a blank control.



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*Fig. 1: Experimental workflow for a turbidimetric kinetic solubility assay.*

## Stability Characteristics

**OM-1700** has been evaluated for its stability in liver microsomes, which provides an indication of its metabolic stability.

Table 2: Metabolic Stability Data for **OM-1700**

| Species | System           | Intrinsic Clearance (Cl <sub>int</sub> )<br>( $\mu\text{L}/\text{min}/\text{mg}$ protein) |
|---------|------------------|---|
| Human   | Liver Microsomes | 242   |
| Mouse   | Liver Microsomes | 204   |

## Experimental Protocol: Microsomal Stability Assay

The following is a generalized protocol for determining the metabolic stability of a compound using liver microsomes. This in vitro assay measures the rate of disappearance of the parent compound over time when incubated with liver microsomes and necessary cofactors.

Objective: To determine the in vitro intrinsic clearance of a test compound upon incubation with liver microsomes.

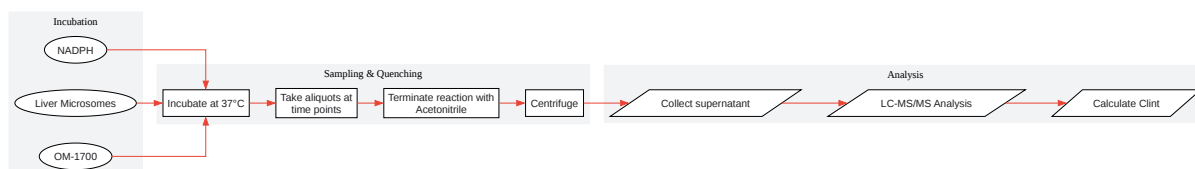
Materials:

- Test compound (**OM-1700**)
- Pooled liver microsomes (human or mouse)
- NADPH regenerating system (cofactor)
- Phosphate buffer (e.g., 0.1 M, pH 7.4)
- Acetonitrile (for reaction termination)
- Internal standard
- LC-MS/MS system for analysis

Methodology:

- A solution of the test compound is prepared in a suitable buffer.
- The test compound solution is incubated with liver microsomes at 37°C.
- The metabolic reaction is initiated by the addition of an NADPH regenerating system.

- Aliquots are removed from the incubation mixture at various time points (e.g., 0, 5, 15, 30, 45, 60 minutes).
- The reaction in each aliquot is terminated by the addition of a cold organic solvent, such as acetonitrile, which also precipitates the proteins.
- The samples are centrifuged to pellet the precipitated protein.
- The supernatant is collected, and an internal standard is added.
- The concentration of the remaining parent compound is quantified using a validated LC-MS/MS method.
- The rate of disappearance of the compound is used to calculate the in vitro intrinsic clearance (Cl<sub>int</sub>).



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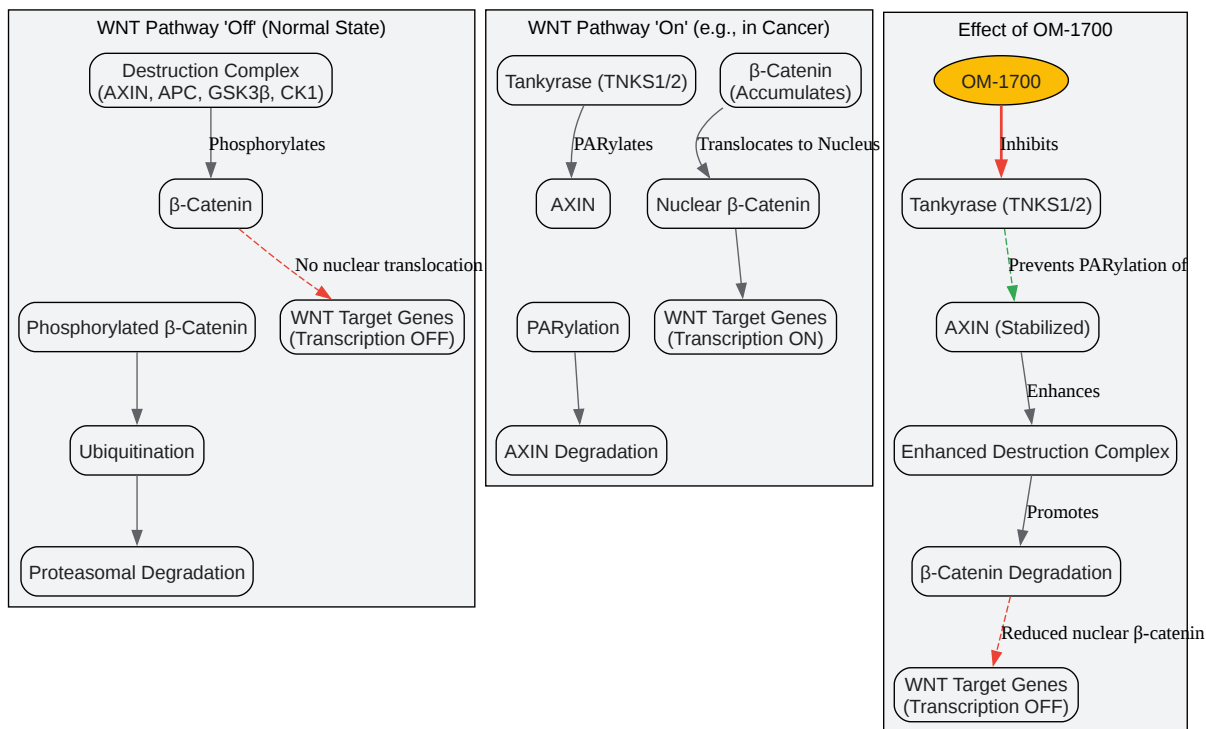
*Fig. 2: Workflow for a microsomal stability assay.*

## Mechanism of Action: WNT/ $\beta$ -Catenin Signaling Pathway

**OM-1700** is a selective inhibitor of tankyrase 1 (TNKS1) and tankyrase 2 (TNKS2). Tankyrases are enzymes that poly-ADP-ribosylate (PARylate) target proteins, marking them for ubiquitination and subsequent proteasomal degradation. A key target of tankyrases in the WNT/ $\beta$ -catenin signaling pathway is AXIN.

In the absence of a WNT signal, AXIN is a crucial component of the  $\beta$ -catenin destruction complex, which also includes APC, GSK3 $\beta$ , and CK1. This complex facilitates the phosphorylation of  $\beta$ -catenin, leading to its ubiquitination and degradation.

By inhibiting tankyrases, **OM-1700** prevents the PARylation of AXIN. This leads to the stabilization and accumulation of AXIN, which in turn enhances the activity of the  $\beta$ -catenin destruction complex. The increased degradation of  $\beta$ -catenin results in lower nuclear  $\beta$ -catenin levels and reduced transcription of WNT target genes, which are often implicated in cancer cell proliferation.



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Fig. 3: Signaling pathway showing the mechanism of action of **OM-1700**.

## Summary

**OM-1700** is a tankyrase inhibitor with demonstrated kinetic solubility in aqueous buffer and known metabolic stability in human and mouse liver microsomes. Its mechanism of action involves the stabilization of AXIN, leading to enhanced degradation of  $\beta$ -catenin and subsequent downregulation of WNT signaling. While comprehensive data on its solubility in various organic solvents and its stability under different physicochemical conditions are not publicly available, the provided information offers a foundational understanding for researchers. Further internal studies are recommended to fully characterize the solubility and stability profile of **OM-1700** for specific applications.

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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

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